

# Molybdenum-92: A Versatile Isotope for Advancing Nuclear Physics Research

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## Compound of Interest

Compound Name: **Molybdenum-92**

Cat. No.: **B083593**

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Molybdenum-92** ( $^{92}\text{Mo}$ ), a stable isotope of molybdenum with a natural abundance of 14.65%, serves as a crucial target material in a variety of nuclear physics experiments. Its unique nuclear structure and properties enable researchers to probe fundamental interactions, study nuclear reaction mechanisms, and produce novel radioisotopes. These application notes provide an overview of the key research areas utilizing  $^{92}\text{Mo}$ , accompanied by detailed experimental protocols and quantitative data to guide researchers in their work.

## I. Proton-Induced Reactions on Molybdenum-92

The bombardment of  $^{92}\text{Mo}$  with protons provides a rich field for studying nuclear reaction cross-sections, which are essential for testing and refining nuclear models. These reactions can also lead to the production of various radionuclides.

## A. Key Applications

- Nuclear Model Validation: Experimental cross-section data from proton-induced reactions on  $^{92}\text{Mo}$  are compared with theoretical predictions from models like TALYS and EMPIRE to validate and improve our understanding of nuclear reaction mechanisms.[1][2]
- Radionuclide Production: These reactions can produce a range of technetium (Tc), molybdenum (Mo), and niobium (Nb) isotopes.[2]

## B. Quantitative Data: Proton-Induced Reaction Cross-Sections

The following table summarizes experimentally measured cross-sections for several proton-induced reactions on **Molybdenum-92** at various proton energies.

Reaction	Product	Proton Energy (MeV)	Cross-Section (mb)
$^{92}\text{Mo}(\text{p},\text{n})$	$^{92}\text{Tc}$	8 - 19	Varies with energy
$^{92}\text{Mo}(\text{p},\gamma)$	$^{93}\text{Tc}$	< 13.8	Dominant reaction
$^{92}\text{Mo}(\text{p},\text{x})$	$^{90}\text{Mo}$	8.4 - 37.1	Measured
$^{92}\text{Mo}(\text{p},\text{x})$	$^{92m}\text{Nb}$	8.4 - 37.1	Measured

Note: For detailed energy-dependent cross-section data, researchers are encouraged to consult the EXFOR database and the cited literature.[3][4]

## C. Experimental Protocol: Stacked-Foil Activation Technique for Cross-Section Measurement

This protocol outlines the widely used stacked-foil activation technique for measuring proton-induced reaction cross-sections.

### 1. Target Preparation:

- Obtain high-purity, isotopically enriched  $^{92}\text{Mo}$  foils. The thickness of the foils can range from a few micrometers to several milligrams per square centimeter, depending on the experimental requirements.[5]
- Prepare a stack of foils, alternating the  $^{92}\text{Mo}$  targets with monitor foils (e.g., copper, aluminum) of known thickness and well-characterized reaction cross-sections. These monitor foils are used to determine the proton beam intensity and energy degradation through the stack.
- The entire stack is enclosed in a target holder.

### 2. Irradiation:

- Place the target holder in a particle accelerator beamline.
- Irradiate the stack with a proton beam of a specific energy and intensity for a predetermined duration. The irradiation time depends on the half-lives of the expected reaction products.

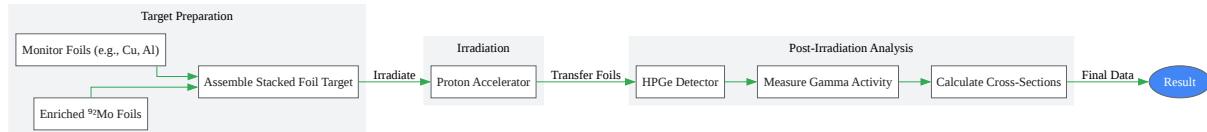
### 3. Post-Irradiation Analysis:

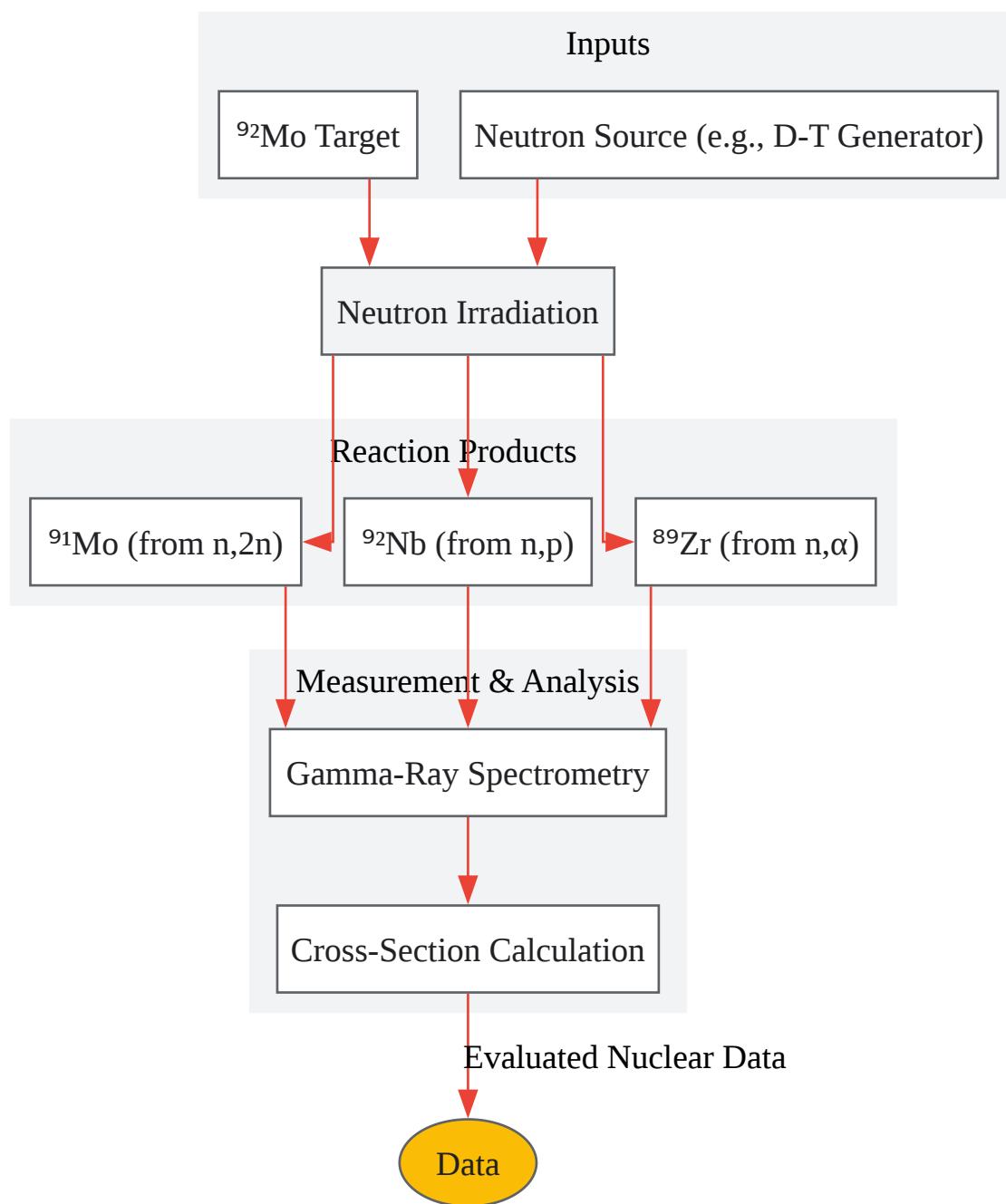
- After a suitable cooling period to allow short-lived isotopes to decay, disassemble the foil stack.
- Measure the activity of each foil using a high-purity germanium (HPGe) detector to identify the produced radionuclides through their characteristic gamma-ray emissions.
- Determine the number of produced nuclei from the measured gamma-ray intensities, taking into account detector efficiency, gamma-ray branching ratios, and decay constants.

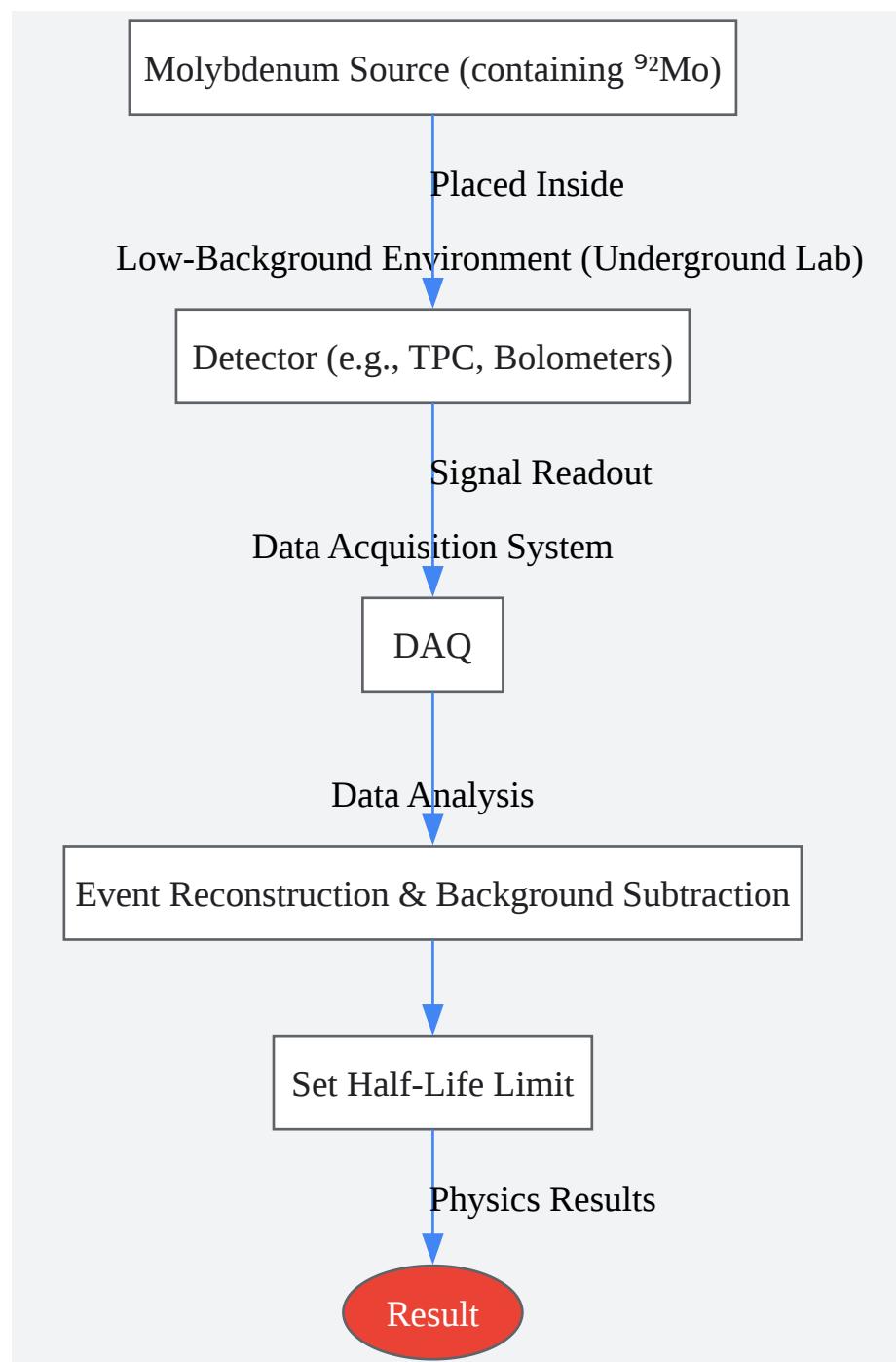
### 4. Cross-Section Calculation:

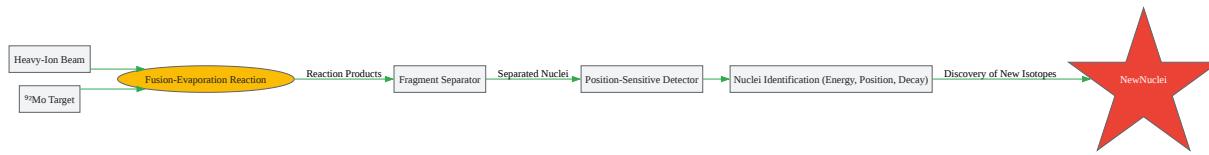
- Calculate the reaction cross-section for each target foil using the measured activity, the number of target nuclei (determined from the foil's thickness and isotopic abundance), and the proton fluence (determined from the monitor foils).

## D. Experimental Workflow Diagram









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